

Key Findings on Dichloroacetate (DCA) and Cancer Cell Apoptosis:

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Compound of Interest

Compound Name: *Dichlorisone acetate*

Cat. No.: *B1670460*

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Mechanism of Action:

- Inhibition of Pyruvate Dehydrogenase Kinase (PDK): DCA inhibits PDK, which leads to the activation of the pyruvate dehydrogenase (PDH) complex.[\[1\]](#)[\[2\]](#)
- Metabolic Shift: This activation of PDH promotes the conversion of pyruvate to acetyl-CoA, thereby shifting glucose metabolism from glycolysis towards oxidative phosphorylation in the mitochondria.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Induction of Apoptosis: The restoration of mitochondrial function and the associated increase in reactive oxygen species (ROS) can trigger the intrinsic apoptotic pathway.[\[1\]](#)[\[3\]](#)

Signaling Pathways Involved in DCA-Induced Apoptosis:

Several signaling pathways have been implicated in the apoptotic response induced by DCA in cancer cells:

- Mitochondrial-Mediated Pathway: DCA can lead to a decrease in the mitochondrial membrane potential, a key event in the intrinsic apoptotic cascade.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- NFAT-Kv1.5-Mediated Pathway: Studies in endometrial cancer cells suggest the involvement of the NFAT-Kv1.5 axis in DCA-induced apoptosis.[\[4\]](#)[\[5\]](#)
- p53-PUMA-Mediated Pathway: The p53 upregulated modulator of apoptosis (PUMA) has also been identified as a potential player in the apoptotic mechanism of DCA.[\[4\]](#)[\[5\]](#)

Effects on Different Cancer Cell Lines:

DCA has been shown to induce apoptosis in a variety of cancer cell lines, including:

- Endometrial cancer[4][5]
- Colorectal cancer[6]
- Non-small cell lung cancer[7]
- Breast cancer[1]
- Glioblastoma[4]

However, the sensitivity of cancer cells to DCA can vary, with some cell lines exhibiting resistance.[4][8]

Due to the absence of specific data for **Dichlorisone acetate** in the context of cancer cell apoptosis, we are unable to provide the in-depth technical guide, quantitative data tables, experimental protocols, and signaling pathway diagrams as requested for this specific compound.

Should your interest lie in the role of Dichloroacetate (DCA) in cancer cell apoptosis, we would be able to proceed with generating the detailed technical guide as per your original request. Please confirm if you would like to proceed with a report on Dichloroacetate (DCA).

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